

Application Notes and Protocols for the Detection of Chlorfenson

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Chlorfenson

Cat. No.: B1668721

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Introduction

Chlorfenson is an organochlorine acaricide and insecticide previously used in agriculture. Due to its persistence in the environment and potential for bioaccumulation, sensitive and reliable analytical methods are required for its detection in various matrices, including environmental samples (soil, water) and food products. These application notes provide detailed protocols for the determination of **chlorfenson** using validated gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography with ultraviolet detection (HPLC-UV) methods. The protocols include comprehensive sample preparation and analytical procedures, along with typical performance characteristics.

Analytical Method Performance

The following tables summarize typical quantitative data for the analysis of **chlorfenson** and other organochlorine pesticides using the described methods. These values are representative and may vary depending on the specific matrix, instrumentation, and laboratory conditions.

Table 1: Gas Chromatography-Mass Spectrometry (GC-MS) Method Validation Data

Parameter	Typical Performance
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.01 - 0.5 µg/kg
Limit of Quantification (LOQ)	0.05 - 1.0 µg/kg
Accuracy (Recovery)	70 - 120%
Precision (RSD)	< 20%

Table 2: High-Performance Liquid Chromatography-Ultraviolet (HPLC-UV) Method Validation Data

Parameter	Typical Performance
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	1 - 10 µg/L
Limit of Quantification (LOQ)	5 - 30 µg/L
Accuracy (Recovery)	80 - 110%
Precision (RSD)	< 15%

Experimental Workflow

The general workflow for the analysis of **chlorfenson** in solid and liquid samples is depicted below.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com